

Technical Procurement Guide: 2,6-Dibromo-3-chloro-5-nitropyridine

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,6-Dibromo-3-chloro-5-nitropyridine

CAS No.: 55304-81-9

Cat. No.: B13976055

[Get Quote](#)

Executive Summary & Strategic Value

2,6-Dibromo-3-chloro-5-nitropyridine is a high-value pentasubstituted pyridine scaffold.^[1] Its strategic importance lies in its orthogonal reactivity: the presence of two bromine atoms (positions 2 and 6), a chlorine atom (position 3), and a nitro group (position 5) allows for sequential, regioselective functionalization.

This molecule is frequently utilized as a "linchpin" intermediate in the synthesis of complex pharmaceutical agents, particularly kinase inhibitors and agrochemicals where precise heteroatom placement is critical for Structure-Activity Relationship (SAR) tuning.^[1]

Key Technical Identifiers

Parameter	Specification
CAS Number	55304-81-9
IUPAC Name	2,6-Dibromo-3-chloro-5-nitropyridine
Molecular Formula	C ₅ HBr ₂ ClN ₂ O ₂
Molecular Weight	316.33 g/mol
Physical State	Pale yellow to off-white solid
Solubility	Soluble in DMSO, DMF, DCM; sparingly soluble in water
Key Impurities	2,6-Dibromo-3-nitropyridine; 2-Bromo-3-chloro-5-nitropyridine (monobromo analogs)

Market Analysis: Price & Bulk Suppliers

The market for CAS 55304-81-9 is characterized by a "Specialty Tier" structure.^[1] Unlike commodity pyridines, this compound is typically manufactured on-demand or held in small catalog stocks (milligram to gram scale) due to its specific substitution pattern.^[1]

Validated Supplier Landscape

The following suppliers have been identified as having catalog listings or synthesis capabilities for this specific CAS. Note: Stock levels fluctuate rapidly.^[1]

Supplier Tier	Primary Vendors (Examples)	Typical Lead Time	Target Audience
Catalog Aggregators	BLD Pharm, Rovathin, Ambeed	1–2 Weeks (Stock)	MedChem R&D (mg – 10g)
Custom Synthesis (CRO)	WuXi AppTec, PharmBlock, Enamine	6–10 Weeks (Make)	Pre-clinical/Process Dev (kg+)
Regional Distributors	Fisher Scientific, VWR (via 3rd party)	2–3 Weeks	Academic/Gov Labs

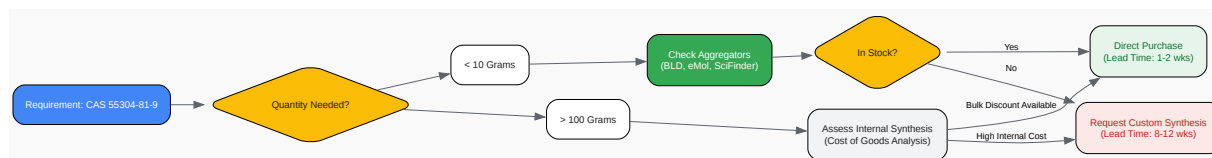
Pricing Benchmarks (Estimated Q1 2026)

Pricing is non-linear and highly dependent on purity requirements (>98% is standard for cross-coupling).

- R&D Scale (1g - 5g): \$150 – \$400 USD per gram.^[1]
- Pilot Scale (25g - 100g): \$80 – \$150 USD per gram.^[1]
- Bulk Scale (1kg+): Custom quote required. Typically \$15,000 – \$25,000 per kg depending on raw material costs (Bromine/Palladium availability).

Sourcing Strategy: The "Make vs. Buy" Decision

Procuring highly functionalized heterocycles requires a logical decision matrix to avoid project delays.



[Click to download full resolution via product page](#)

Figure 1: Strategic sourcing decision tree for high-complexity pyridine intermediates.

Quality Assurance & Technical Validation

Trusting a Certificate of Analysis (CoA) blindly is a risk in drug development. For CAS 55304-81-9, specific analytical signatures must be verified to ensure the regiochemistry is correct (i.e., confirming the Cl is at position 3 and Nitro at 5, rather than swapped).

Protocol: Identity Verification

1. ¹H-NMR Spectroscopy (Proton NMR)

- Theoretical Expectation: This molecule has only one aromatic proton at position 4.^[1]
- Diagnostic Signal: Look for a single singlet in the aromatic region (typically δ 8.5 – 9.0 ppm depending on solvent, e.g., DMSO-d₆).
- Red Flag: If you see two doublets, you likely have a mono-bromo impurity or a different isomer.^[1] If you see a broad singlet that integrates to >1, check for water or solvent contamination.

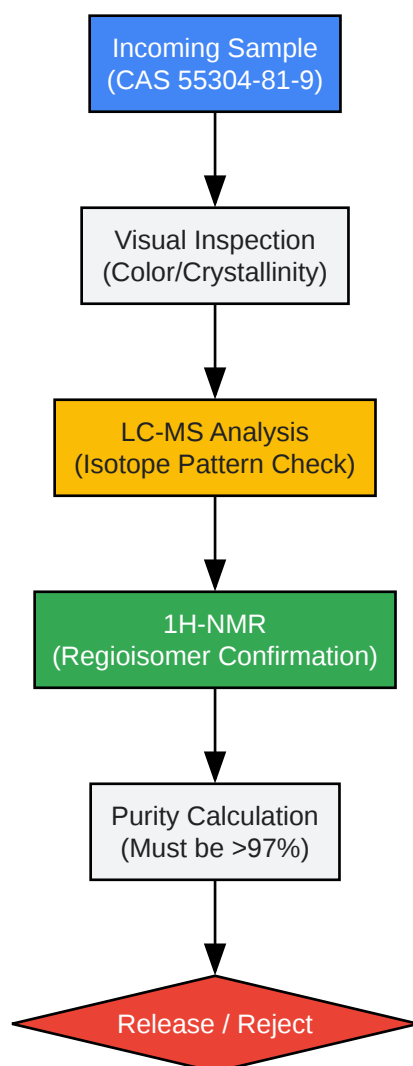
2. ¹³C-NMR Spectroscopy

- Expect 5 distinct carbon signals. The carbon attached to the Nitro group and the carbons attached to Bromines will have distinct chemical shifts (deshielded).

3. LC-MS (Liquid Chromatography-Mass Spectrometry)^[1]

- Method: Reverse Phase (C18), Water/Acetonitrile gradient with Formic Acid.
- Mass Target:
 - Monoisotopic Mass: ~314.8.^[1]
 - Isotope Pattern: This is critical.^[1] You must observe the characteristic "Br₂Cl" pattern.
 - M⁺ (79Br, 79Br, 35Cl)
 - M+2 (79Br, 81Br, 35Cl / 79Br, 79Br, 37Cl)
 - M+4 ...
 - A 1:2:1 ratio (approximate for Br₂) overlaid with Cl influence is the fingerprint of identity.

QC Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Mandatory Quality Control workflow for validating incoming batches.

Handling, Safety, and Stability

As a nitro-pyridine with multiple halogens, this compound possesses specific reactivity hazards.

- **Reactivity:** The C-Br bonds at positions 2 and 6 are highly electrophilic.[1] Avoid inadvertent contact with nucleophiles (amines, thiols) during storage.
- **Stability:** Store under inert atmosphere (Argon/Nitrogen) at 2-8°C. Moisture sensitive (hydrolysis of C-Br to C-OH is possible over long durations).[1]

- Safety (GHS Classifications):
 - H302: Harmful if swallowed.[1]
 - H315/H319: Causes skin and serious eye irritation.
 - H317: May cause an allergic skin reaction (common for halogenated pyridines).
 - PPE: Standard lab coat, nitrile gloves, and safety glasses are mandatory. Use in a fume hood.

References

- PubChem.**2,6-Dibromo-3-chloro-5-nitropyridine** (Compound Summary). National Library of Medicine. Available at: [\[Link\]](#)
- Organic Chemistry Portal.Pyridine Synthesis and Reactivity. (General reference for S_NAr reactivity of halopyridines). Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 22353-41-9|2-Bromo-3-chloro-5-nitropyridine|BLD Pharm [\[bldpharm.com\]](http://bldpharm.com)
- To cite this document: BenchChem. [Technical Procurement Guide: 2,6-Dibromo-3-chloro-5-nitropyridine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13976055/docs#technical-procurement-guide-2-6-dibromo-3-chloro-5-nitropyridine\]](https://www.benchchem.com/product/b13976055/docs#technical-procurement-guide-2-6-dibromo-3-chloro-5-nitropyridine)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)